

BMS-711939 structure-activity relationship studies

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Compound of Interest

Compound Name: BMS711939

Cat. No.: B15542146

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An In-depth Technical Guide to the Structure-Activity Relationship of BMS-711939

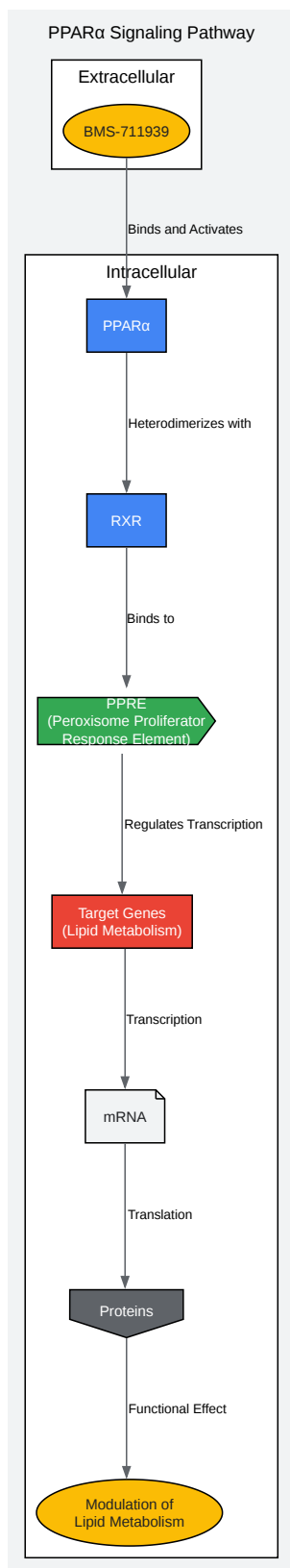
This guide provides a comprehensive overview of the structure-activity relationship (SAR) studies for BMS-711939, a potent and selective peroxisome proliferator-activated receptor (PPAR) α agonist. The information is intended for researchers, scientists, and drug development professionals, offering detailed insights into its mechanism of action, synthesis, and biological activity.

Introduction

BMS-711939 is an oxybenzylglycine-based compound identified as a highly potent and selective agonist for the peroxisome proliferator-activated receptor α (PPAR α).^{[1][2]} PPARs are ligand-activated transcription factors belonging to the nuclear hormone receptor superfamily, with three subtypes: α , γ , and δ .^[1] PPAR α is predominantly expressed in the liver and plays a crucial role in regulating the expression of genes involved in lipid and lipoprotein metabolism.^[1] Agonism of PPAR α can lead to beneficial effects on plasma lipoprotein levels, atherosclerosis, and inflammation.^[1] BMS-711939 emerged from efforts to optimize a lead compound to achieve higher potency and selectivity for PPAR α .^[1]

Mechanism of Action

BMS-711939 functions as a selective agonist of PPAR α . Upon binding, it induces a conformational change in the receptor, which then modulates the transcription of a suite of PPAR α -responsive genes.^[1] This transcriptional regulation is central to its effects on lipid metabolism. The high selectivity for PPAR α over PPAR γ and PPAR δ minimizes the potential for off-target effects associated with less selective PPAR agonists.



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PPAR α Signaling Pathway for BMS-711939

Structure-Activity Relationship (SAR) Studies

The development of BMS-711939 involved systematic modifications of a lead compound to enhance potency and selectivity for PPAR α . The core of the SAR exploration focused on substitutions on the central phenyl ring of the benzylglycine moiety.

Core Modifications

Introduction of a fluorine atom at the 2-position of the central phenyl ring was a key discovery, leading to a significant increase in PPAR α potency and selectivity.^[1] Compound 3 (BMS-711939) demonstrated a 2.5-fold increase in potency at PPAR α compared to its non-fluorinated counterpart 2.^[1]

Compound	R	PPAR α EC50 (nM)	PPAR γ EC50 (μ M)	Selectivity (γ/α)
2	H	10	4.1	410
3 (BMS-711939)	2-F	4	4.51	1128
4	3-F	22	>100	>4545
5	4-F	18	8.8	489
6	2-Cl	12	10.4	867

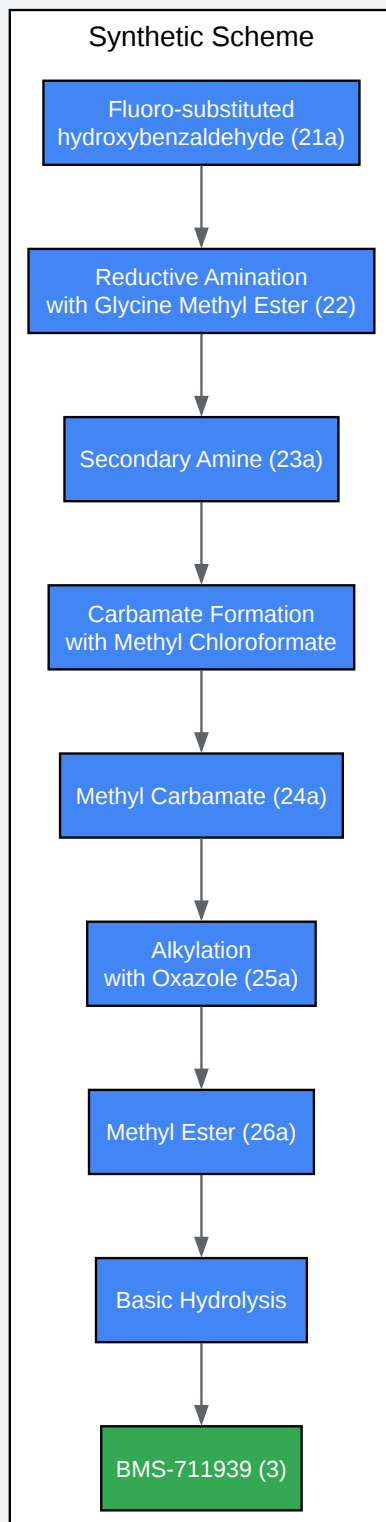
Data sourced from ACS Med Chem Lett. 2016, 7(6), 590-594.^[1]

Experimental Protocols

Synthesis of BMS-711939 (Compound 3)

The synthesis of BMS-711939 and related analogs was accomplished through a multi-step sequence.^[1]

General Synthesis Workflow for BMS-711939

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Synthesis Workflow for BMS-711939

Step 1: Reductive Amination Fluoro-substituted hydroxybenzaldehydes (e.g., 21a-c) were reacted with glycine methyl ester hydrochloride (22) via reductive amination to yield the corresponding secondary amines (23a-c).^[1]

- Reagents and Conditions: Et₃N, MeOH, NaBH₄, 0°C to room temperature.^[1]
- Yield: 85-95%.^[1]

Step 2: Carbamate Formation The secondary amines were then reacted with methyl chloroformate to form the methyl carbamates (24a-c).^[1]

- Reagents and Conditions: Methyl chloroformate, aqueous NaHCO₃, THF.^[1]
- Yield: 90-99%.^[1]

Step 3: Alkylation Base-mediated alkylation of the phenolic group of the methyl carbamates with 4-(chloromethyl)-2-(4-chlorophenyl)-5-methyloxazole (25a) provided the methyl esters (26a-c).^[1]

- Reagents and Conditions: K₂CO₃, MeCN, 80°C.^[1]
- Yield: 86-99%.^[1]

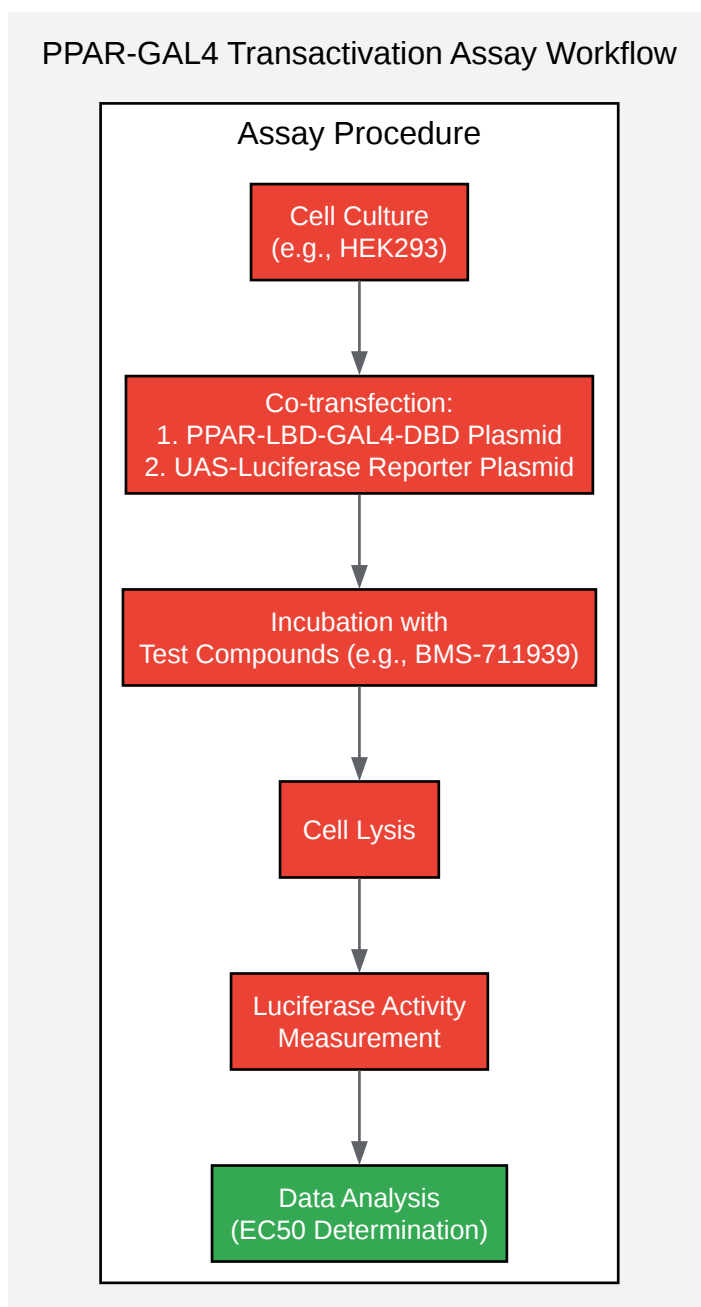
Step 4: Hydrolysis Finally, basic hydrolysis of the methyl esters yielded the target carboxylic acids, including BMS-711939 (3).^[1]

- Reagents and Conditions: LiOH, THF-H₂O, room temperature, followed by acidification with 1 N aq. HCl.^[1]
- Yield: 90-93%.^[1]

PPAR-GAL4 Transactivation Assay

The functional potency and selectivity of the compounds were determined using PPAR-GAL4 transactivation assays. This cell-based assay measures the ability of a compound to activate a specific PPAR subtype.

PPAR-GAL4 Transactivation Assay Workflow



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PPAR-GAL4 Transactivation Assay Workflow

- Cell Culture and Transfection: Host cells (e.g., HEK293) are transiently co-transfected with two plasmids:
 - A plasmid expressing a fusion protein of the GAL4 DNA-binding domain (DBD) and the ligand-binding domain (LBD) of a human PPAR subtype (α , γ , or δ).

- A reporter plasmid containing a luciferase gene under the control of a GAL4 upstream activating sequence (UAS).
- Compound Incubation: The transfected cells are then incubated with varying concentrations of the test compounds.
- Luciferase Assay: Following incubation, the cells are lysed, and luciferase activity is measured. The luminescence signal is proportional to the degree of PPAR activation.
- Data Analysis: The dose-response data are used to calculate the EC50 value, which represents the concentration of the compound that elicits a half-maximal response.

Pharmacokinetic Profile

BMS-711939 exhibited a favorable pharmacokinetic profile across multiple preclinical species, characterized by low plasma clearance in mice, rats, and monkeys, and moderate clearance in dogs.^[1] It also demonstrated excellent oral bioavailability.^[1]

Species	Clearance (mL/min/kg)	Half-life (h)	Oral Bioavailability (%)
Mouse	-	1.8	-
Rat	Low	-	100
Dog	Moderate	-	59
Monkey (Cynomolgus)	Low	26.3	-

Data sourced from ACS Med Chem Lett. 2016, 7(6), 590-594.^[1]

Conclusion

The structure-activity relationship studies of the oxybenzylglycine series successfully led to the discovery of BMS-711939, a potent and highly selective PPAR α agonist. The key structural modification was the introduction of a fluorine atom at the 2-position of the central phenyl ring, which significantly enhanced potency and selectivity. BMS-711939 demonstrated robust in vitro

activity, a promising pharmacokinetic profile, and in vivo efficacy in preclinical models, highlighting its potential as a therapeutic agent for dyslipidemia.[1]

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References

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